

L-168049 solubility and stock solution preparation

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Compound of Interest

Compound Name: L-168049

Cat. No.: B1673704

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Application Notes and Protocols: L-168049

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-168049 is a potent, selective, and orally active non-competitive antagonist of the human glucagon receptor (hGR).[1][2] It binds with high affinity to the human glucagon receptor, with an IC₅₀ value of 3.7 nM.[1][2] **L-168049** has been shown to inhibit glucagon-stimulated cyclic AMP (cAMP) synthesis in vitro.[1] These characteristics make it a valuable tool for research into glucagon signaling and its role in metabolic diseases such as type 2 diabetes. This document provides detailed information on the solubility of **L-168049** and protocols for the preparation of stock solutions.

Physicochemical Properties

Property	Value	Reference
Molecular Weight	467.79 g/mol	[1]
Formula	C ₂₄ H ₂₀ BrClN ₂ O	[1]
CAS Number	191034-25-0	[1]
Purity	≥98% (HPLC)	[1]
Appearance	Solid	[3]

Solubility Data

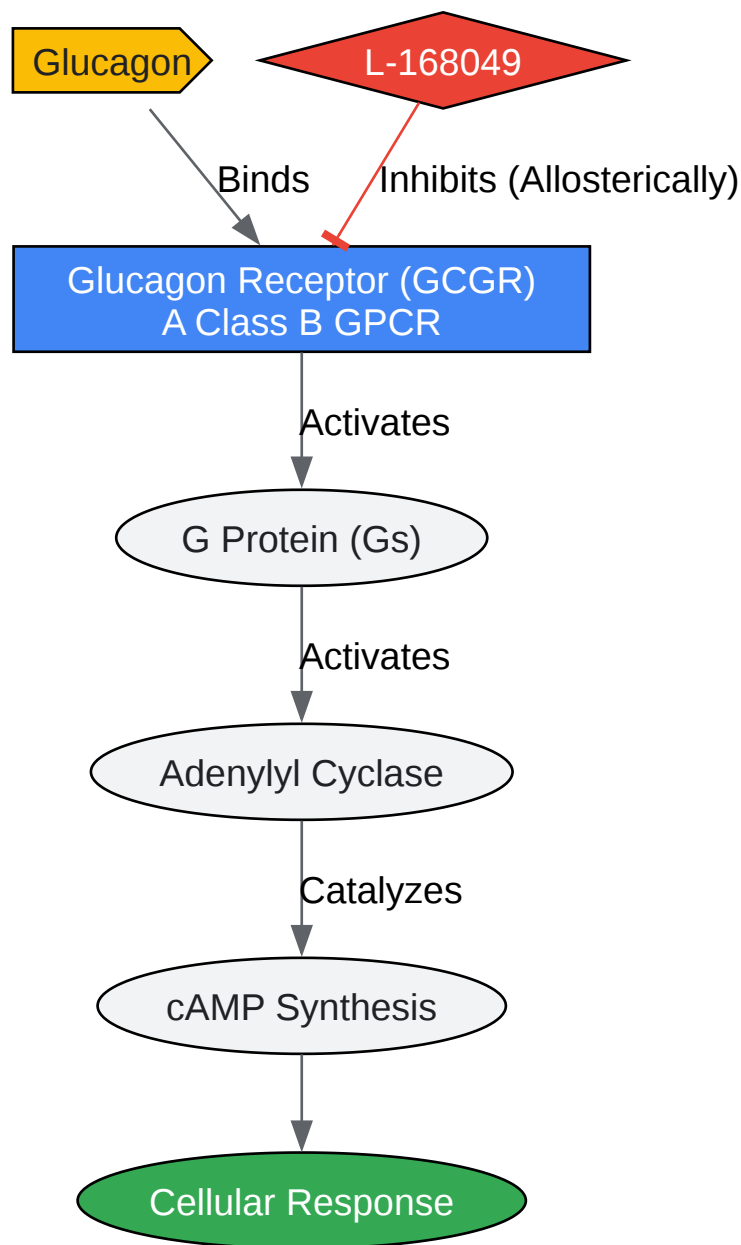
The solubility of **L-168049** in common laboratory solvents is summarized below. It is important to note that for batch-specific molecular weights, the Certificate of Analysis should be consulted.[\[1\]](#)

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100 mM	46.78 mg/mL
Ethanol	100 mM	46.78 mg/mL

Data sourced from references[\[1\]](#).

Signaling Pathway of L-168049

L-168049 acts as a non-competitive antagonist of the glucagon receptor (GCGR), a Class B G-protein coupled receptor (GPCR).[\[4\]](#) Glucagon binding to GCGR typically activates a Gs alpha subunit, which in turn stimulates adenylyl cyclase to produce cAMP. **L-168049** allosterically inhibits this process by interacting with the transmembrane core of the receptor, thereby preventing the downstream signaling cascade.[\[4\]](#) This mechanism effectively blocks the physiological effects of glucagon.



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Caption: Glucagon signaling pathway and the inhibitory action of **L-168049**.

Experimental Protocols

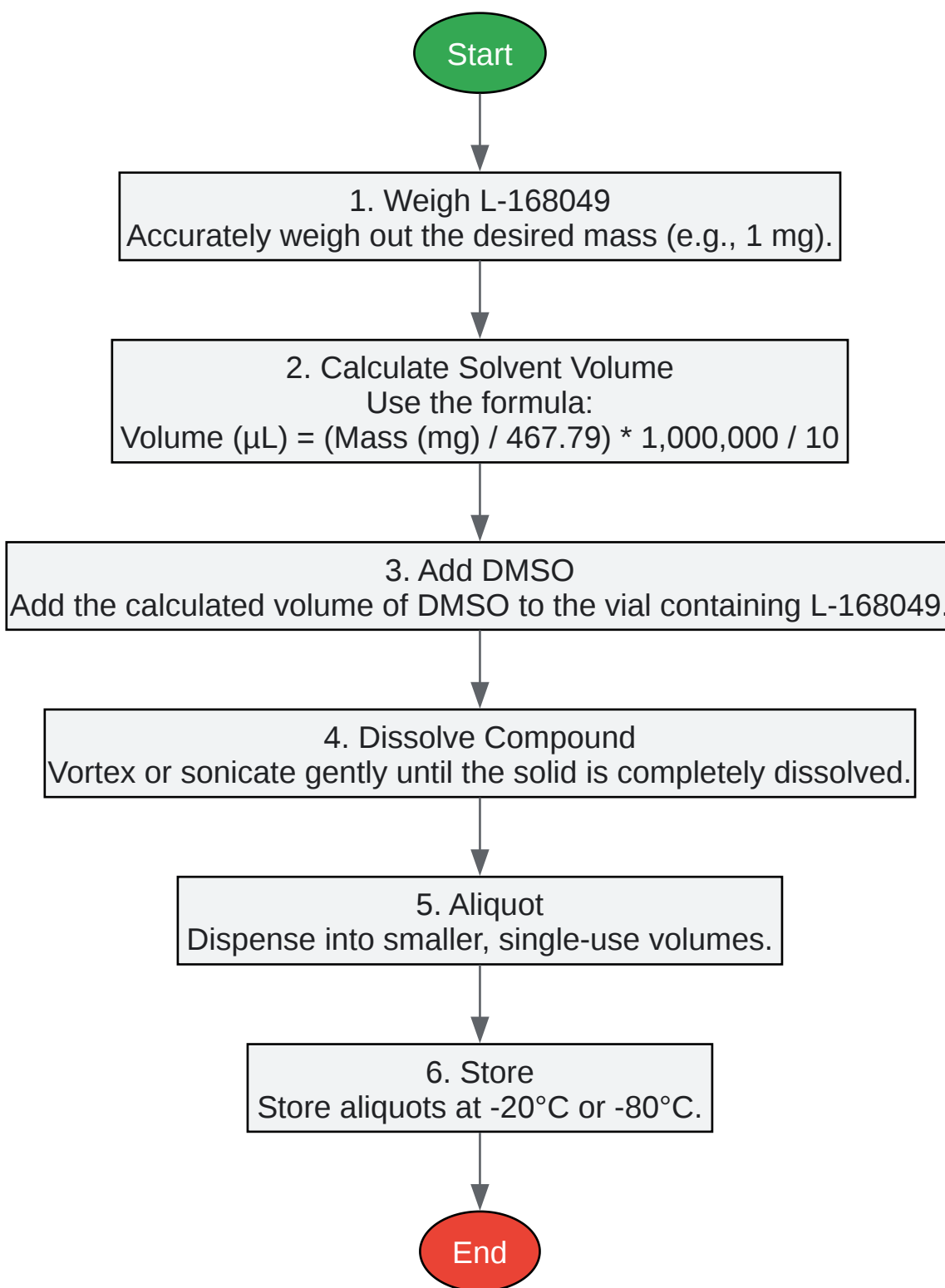
Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **L-168049** in DMSO.

Materials:

- **L-168049** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettors and sterile, disposable tips

Workflow for Stock Solution Preparation:



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Caption: Workflow for preparing an **L-168049** stock solution.

Procedure:

- Calculate the required amount of **L-168049** and DMSO.
 - To prepare 1 mL of a 10 mM stock solution, you will need 4.678 mg of **L-168049**.
 - Calculation:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 467.79 \text{ g/mol} * 1000 \text{ mg/g} = 4.678 \text{ mg}$
- Weigh the **L-168049**.
 - Carefully weigh out 4.678 mg of **L-168049** using a calibrated analytical balance and transfer it to an appropriate vial.
- Add DMSO.
 - Add 1 mL of anhydrous DMSO to the vial containing the **L-168049**.
- Dissolve the compound.
 - Vortex the solution or sonicate in a water bath until the **L-168049** is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- Store the stock solution.
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[2\]](#)
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[2\]](#)

Note on Dilutions: When preparing working solutions, ensure that the final concentration of DMSO in the assay medium is not toxic to the cells or organisms being studied.

Safety Precautions

L-168049 is intended for laboratory research use only.[1] Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the compound in a well-ventilated area. For further safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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